

Essential Safety and Logistical Information for Handling Dusquetide

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This document provides crucial, step-by-step guidance on the safe handling, personal protective equipment (PPE), and disposal of **Dusquetide** (also known as SGX942). Adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the product.

Personal Protective Equipment (PPE)

When handling **Dusquetide**, full personal protective equipment is required to prevent inhalation, skin, and eye contact.[1] The following table summarizes the necessary PPE.



| Equipment | Specifications | Purpose |
|--------------------------|--|--|
| Respiratory Protection | Self-contained breathing apparatus | To be used in case of fire or inadequate ventilation to avoid breathing vapors, mist, dust, or gas.[1] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) | To prevent skin contact.[1] |
| Eye Protection | Safety glasses with side shields or goggles | To protect eyes from splashes or dust.[1] |
| Skin and Body Protection | Laboratory coat, long-sleeved clothing, and closed-toe shoes | To prevent skin exposure. Contaminated clothing and shoes should be removed immediately.[1] |

Handling and Storage

Proper handling and storage are critical to maintain the stability and efficacy of **Dusquetide**, which is a peptide.

Storage of Lyophilized **Dusquetide**:

- Temperature: Store in a cool, dry place, ideally between -20°C and -80°C for long-term storage to prevent degradation.
- Environment: Keep in a tightly sealed container to avoid moisture absorption.

Handling Procedure:

- Before use, allow the vial to equilibrate to room temperature to reduce moisture uptake.
- Work in a clean, controlled environment, such as a laminar flow hood, to minimize contamination.
- Use clean, sterile tools and equipment.



Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures immediately.[1]

| Exposure Route | Immediate Action |
|----------------|--|
| Inhalation | Relocate to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. |
| Skin Contact | Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician. |
| Eye Contact | Remove contact lenses if present. Flush eyes immediately with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing. Promptly call a physician. |
| Ingestion | If the person is conscious, wash out their mouth with water. Do not induce vomiting unless directed by medical personnel. Get medical attention. |

Accidental Release: In case of a spill, use full personal protective equipment.[1] Avoid breathing vapors, mist, or gas and ensure adequate ventilation.[1] Prevent further leakage and keep the product away from drains or water courses.[1]

Disposal Plan

Dusquetide and its containers must be disposed of as chemical waste in accordance with institutional and local regulations. Never dispose of peptides in the regular trash or down the drain due to potential environmental and health risks.

Disposal Protocol:

• Segregation: Collect **Dusquetide** waste separately from other laboratory waste.







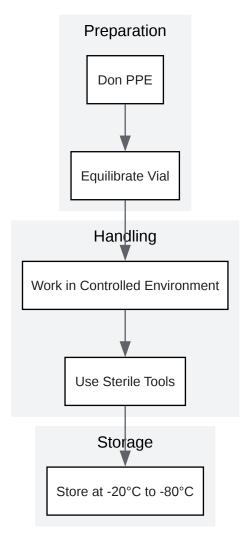
- Containerization: Place waste in a clearly labeled, sealed container suitable for chemical waste.
- Consultation: Contact your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal service for specific disposal procedures.

Visual Guides

The following diagrams illustrate the essential workflows for safe handling and emergency response.



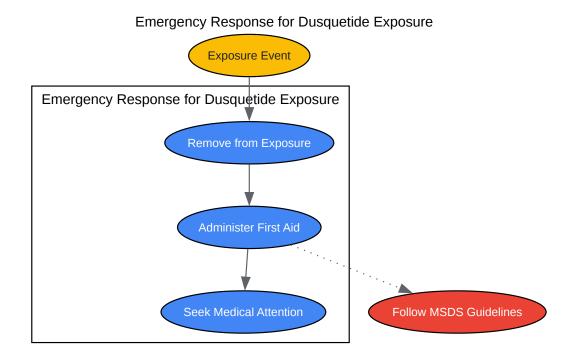
Dusquetide Handling Workflow



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Caption: A workflow for the safe handling of **Dusquetide**.





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